

An In-depth Technical Guide to N-Acylglycines (R-CO-Gly-OH)

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Compound of Interest

Compound Name: *Fa-Gly-Oh*

Cat. No.: *B1214423*

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Executive Summary: The term "**Fa-Gly-Oh**" is an ambiguous designation not commonly found in scientific literature. This guide interprets "Fa" as a variable acyl group (R-CO-), making "**Fa-Gly-Oh**" representative of the class of molecules known as N-acylglycines. These compounds, where an acyl group is attached to the nitrogen atom of glycine, play significant roles in biochemistry and drug development. This document provides a detailed overview of their physical and chemical properties, synthesis, and biological relevance, using N-Formylglycine and N-Acetylglycine as specific examples.

Introduction to N-Acylglycines

N-acylglycines are derivatives of the amino acid glycine.^{[1][2]} They are characterized by an acyl group (R-CO-) linked to glycine's amino group. The nature of the "R" group can vary significantly, from a simple hydrogen atom (as in N-Formylglycine) to a methyl group (N-Acetylglycine) or a long alkyl chain (as in fatty acyl-glycines). This variability in the acyl group imparts a wide range of physicochemical properties and biological functions to these molecules. For instance, N-Acetylglycine is a flavor enhancer and a human metabolite, while N-Formylglycine is used in peptide synthesis and has unique catalytic capabilities in certain biological contexts.^{[3][4]}

Physicochemical Properties

The physical and chemical characteristics of N-acylglycines are largely determined by the nature of the acyl group. The following tables summarize the properties of two representative N-acylglycines: N-Formylglycine and N-Acetylglycine.

Table 1: Physical and Chemical Properties of N-Formylglycine

Property	Value	Source(s)
IUPAC Name	2-formamidoacetic acid	[2]
Synonyms	N-Formylglycine, For-Gly-OH	[4]
CAS Number	2491-15-8	[4][5]
Molecular Formula	C ₃ H ₅ NO ₃	[2]
Molecular Weight	103.08 g/mol	[2][5]
Appearance	White solid	[4][5]
Melting Point	149-151 °C	[5][6]
pKa (Strongest Acidic)	3.56	
logP	-1.5	

Table 2: Physical and Chemical Properties of N-Acetylglycine

Property	Value	Source(s)
IUPAC Name	2-acetamidoacetic acid	[1]
Synonyms	Aceturic acid, Acetamidoacetic acid	[1][3]
CAS Number	543-24-8	[7]
Molecular Formula	C ₄ H ₇ NO ₃	[8]
Molecular Weight	117.10 g/mol	[1]
Appearance	White to light yellow crystal powder	[7][8]
Melting Point	207-209 °C	[7]
Solubility in DMSO	23 mg/mL	[9]
logP	-1.2	[1]

Experimental Protocols

Synthesis of N-Formylglycine

A common method for the synthesis of N-Formylglycine involves the reaction of glycine with formic acid and acetic anhydride.[4]

Procedure:

- Mix formic acid (140 mL, 3.71 mol) with acetic anhydride (47 mL, 0.50 mol) and stir for 1 hour at 45 °C.
- Add glycine (0.05 mol) to the reaction mixture.
- Continue stirring at room temperature for 24 hours.
- After the reaction is complete, evaporate the mixture to dryness to obtain the N-Formylglycine product.[4]

Synthesis of N-Acetylglycine

N-Acetylglycine can be prepared by heating glycine with acetic anhydride.[\[8\]](#)

Procedure:

- Warm glycine with a slight excess of acetic anhydride in benzene.
- Alternatively, warm glycine with an equimolar amount of acetic anhydride in glacial acetic acid.[\[8\]](#)
- The product, N-Acetylglycine, will precipitate and can be collected.

Purification of N-Acetylglycine

For high-purity N-Acetylglycine, recrystallization is a standard method.[\[7\]](#)

Procedure:

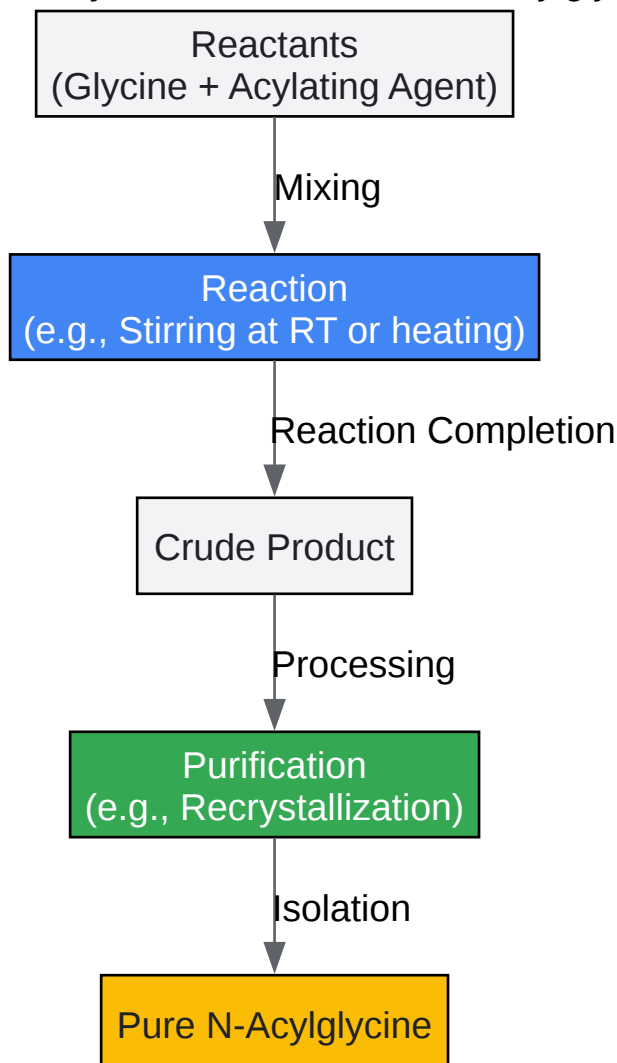
- Treat the crude N-Acetylglycine with acid-washed charcoal.
- Recrystallize the product three times from water or a mixture of ethanol and diethyl ether.
- Dry the purified crystals in a vacuum over potassium hydroxide.[\[7\]](#)

Visualizations

General Synthesis Workflow for N-Acylglycines

The following diagram illustrates a generalized workflow for the synthesis and purification of N-acylglycines.

General Synthesis Workflow for N-Acylglycines

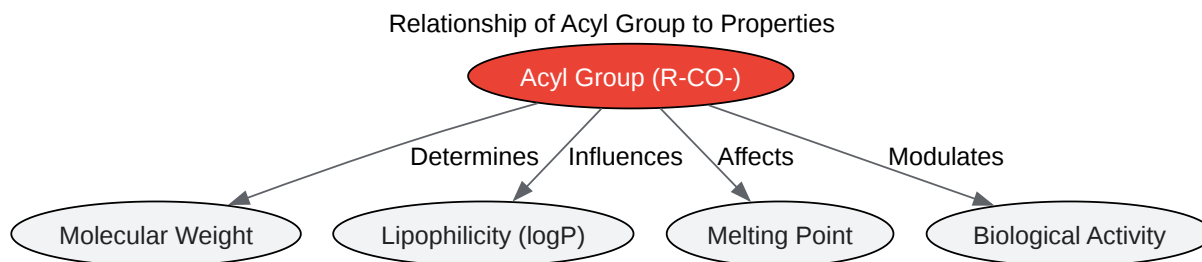


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Caption: A diagram showing the general steps for synthesizing and purifying N-acylglycines.

Logical Relationship of N-Acylglycine Properties

This diagram shows the relationship between the acyl group and the resulting properties of the N-acylglycine molecule.



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Caption: The influence of the acyl group on the key properties of N-acylglycines.

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